

An In-Depth Technical Guide to 7-Hydroxycadalene: IUPAC Nomenclature and Synonyms

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Compound of Interest

Compound Name: 7-Hydroxycadalene

Cat. No.: B162038

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical nomenclature of **7-Hydroxycadalene**, a sesquiterpenoid of interest in various research fields. Accurate identification and consistent terminology are critical for clear communication in scientific literature, patent applications, and regulatory submissions. This document outlines the formal IUPAC name and a comprehensive list of known synonyms for this compound.

IUPAC Name

The formal name for **7-Hydroxycadalene**, as established by the International Union of Pure and Applied Chemistry (IUPAC), is:

3,8-dimethyl-5-propan-2-yl-naphthalen-2-ol[1][2]

This systematic name precisely describes the molecular structure of the compound, indicating a naphthalen-2-ol core with methyl groups at the 3rd and 8th positions and a propan-2-yl (isopropyl) group at the 5th position.

Synonyms and Identifiers

In scientific literature and chemical databases, **7-Hydroxycadalene** is referenced by a variety of synonyms and identifiers. Awareness of these alternatives is essential for conducting

thorough literature searches and for unambiguous compound identification.

Type	Identifier	Source/Reference
Common Name	7-Hydroxycadalene	PubChem[1]
Alternative Name	7-Hydroxycadaline	PubChem[1]
Systematic Name	5-Isopropyl-3,8-dimethyl-2-naphthol	PubChem, NIST WebBook[1][3]
Systematic Name	3,8-dimethyl-5-isopropyl-2-naphthol	PubChem[1]
Systematic Name	5-Isopropyl-3,8-dimethylnaphthalen-2-ol	PubChem[1]
CAS Registry Number	2102-75-2	PubChem, NIST WebBook[1][3]
ChEBI ID	CHEBI:197068	PubChem[1]
ChEMBL ID	CHEMBL451475	PubChem[1]
PubChem CID	608115	PubChem[1]
DSSTox Substance ID	DTXSID30345931	PubChem[1]
Depositor-Supplied Synonyms	RefChem:914335, DTXCID50297004	PubChem[1]

Chemical Structure

To provide a clear visual reference for the nomenclature, the chemical structure of **7-Hydroxycadalene** is presented below.

Caption: 2D chemical structure of **7-Hydroxycadalene**.

This guide serves as a foundational reference for the nomenclature of **7-Hydroxycadalene**. For further information on the physicochemical properties, biological activities, and experimental protocols associated with this compound, researchers are encouraged to consult the referenced databases and relevant scientific literature.

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References

- 1. 7-Hydroxycadalene | C₁₅H₁₈O | CID 608115 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. neist.res.in [neist.res.in]
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- To cite this document: BenchChem. [An In-Depth Technical Guide to 7-Hydroxycadalene: IUPAC Nomenclature and Synonyms]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b162038#7-hydroxycadalene-iupac-name-and-synonyms]

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